

Essential Safety and Operational Guide for 3-Bromo-2,6-dimethylpyridine

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Compound of Interest

Compound Name: 3-Bromo-2,6-dimethylpyridine

Cat. No.: B180948

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3-Bromo-2,6-dimethylpyridine**, ensuring the safety of laboratory personnel and compliance with standard safety procedures. The following step-by-step guidance is designed to directly address operational questions and establish safe laboratory practices.

Chemical Safety and Hazard Information

3-Bromo-2,6-dimethylpyridine is a chemical compound that requires careful handling due to its potential health hazards. It is known to cause skin irritation, serious eye damage, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3-Bromo-2,6-dimethylpyridine**.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₈ BrN |
| Molecular Weight | 186.05 g/mol |
| Density | 1.431 g/mL at 25 °C |
| Flash Point | 86.7 °C (188.1 °F) |
| Refractive Index | n _{20/D} 1.552 |
| Signal Word | Danger |
| Hazard Statements | H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation) |

Personal Protective Equipment (PPE)

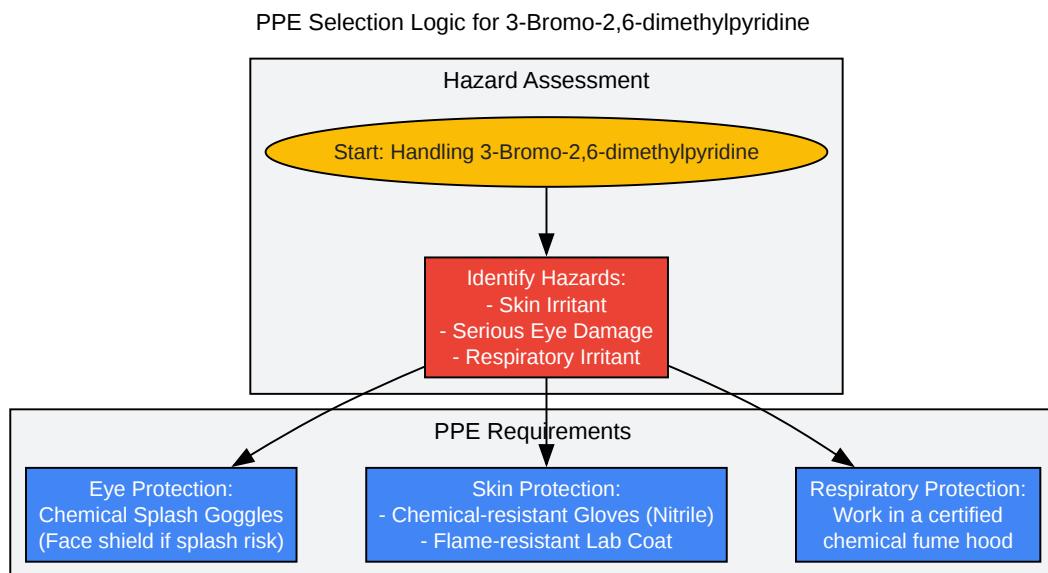
The selection of appropriate PPE is the first line of defense against chemical exposure. The following PPE is mandatory when handling **3-Bromo-2,6-dimethylpyridine**.

Required PPE:

- Eye and Face Protection: Chemical splash goggles that meet ANSI Z87.1 standards are required.[3] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection: A flame-resistant lab coat and chemical-resistant gloves are essential. Nitrile gloves are a suitable option for incidental contact.[4][5] For prolonged contact or handling larger quantities, consider heavier-duty gloves and consult the glove manufacturer's chemical resistance guide.
- Respiratory Protection: All work with **3-Bromo-2,6-dimethylpyridine** should be conducted in a certified chemical fume hood to minimize inhalation of vapors.[4] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with an appropriate cartridge is required.

Logical Relationship for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment.



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Caption: PPE Selection Logic Diagram

Operational Plan: Step-by-Step Handling Protocol

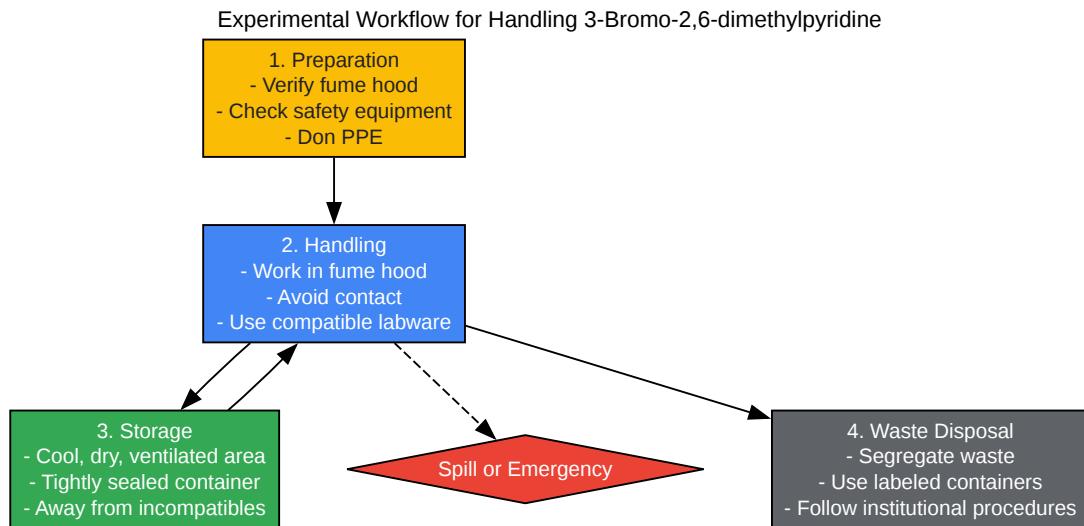
Adherence to a standardized operational protocol is crucial for minimizing the risk of exposure and ensuring experimental reproducibility.

- Preparation:

- Ensure that a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Assemble all necessary materials and equipment before starting work.
- Don the required personal protective equipment as outlined above.
- Handling and Use:
 - Conduct all manipulations of **3-Bromo-2,6-dimethylpyridine** inside a chemical fume hood.[\[4\]](#)
 - Avoid direct contact with skin and eyes.
 - Use compatible labware, such as glass or other resistant materials.
 - Keep containers tightly closed when not in use to prevent the release of vapors.
- Storage:
 - Store **3-Bromo-2,6-dimethylpyridine** in a cool, dry, and well-ventilated area.
 - Keep the container tightly sealed.
 - Store away from incompatible materials, such as strong oxidizing agents and strong acids.[\[5\]](#)

Experimental Workflow

The diagram below outlines the standard workflow for handling **3-Bromo-2,6-dimethylpyridine** in a laboratory setting.



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Caption: Handling Workflow Diagram

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **3-Bromo-2,6-dimethylpyridine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All materials contaminated with **3-Bromo-2,6-dimethylpyridine**, including unused product, solutions, and contaminated lab supplies (e.g., pipette tips, gloves), must be treated as hazardous waste.
 - This waste stream should be segregated as halogenated organic waste and not mixed with non-halogenated or other incompatible waste streams.[6]

- Containerization:
 - Collect all waste in a designated, properly sealed, and clearly labeled hazardous waste container.
 - The label should include "Hazardous Waste," the chemical name "**3-Bromo-2,6-dimethylpyridine**," and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
 - Ensure the storage area is secure and accessible only to authorized personnel.
- Final Disposal:
 - Contact your institution's EHS office or a certified hazardous waste disposal company to arrange for pickup and disposal.[\[6\]](#)
 - The primary method for the disposal of halogenated organic compounds is typically high-temperature incineration.[\[7\]](#)

Emergency Procedures: Spills and Exposure

In the event of a spill or exposure, prompt and appropriate action is essential.

Spill Response:

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material such as vermiculite, sand, or a commercial chemical absorbent.[\[6\]](#)

- Carefully collect the absorbent material and place it in a sealed, labeled hazardous waste container.
- Clean the spill area with an appropriate solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your supervisor and contact your institution's EHS department.
 - Prevent entry into the affected area.

Exposure Response:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

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